

Application Notes and Protocols for (R)-STU104 and Related Compounds

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Compound of Interest

Compound Name: (R)-STU104

Cat. No.: B15610087

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Disclaimer: The compound "**(R)-STU104**" is not found in the public domain. This document provides information on several research compounds with similar numerical identifiers (104), which may be of interest. The primary focus of these notes is DRP-104 (Sirpiglenastat), a novel glutamine antagonist currently in clinical development.

DRP-104 (Sirpiglenastat): A Tumor-Targeted Glutamine Antagonist

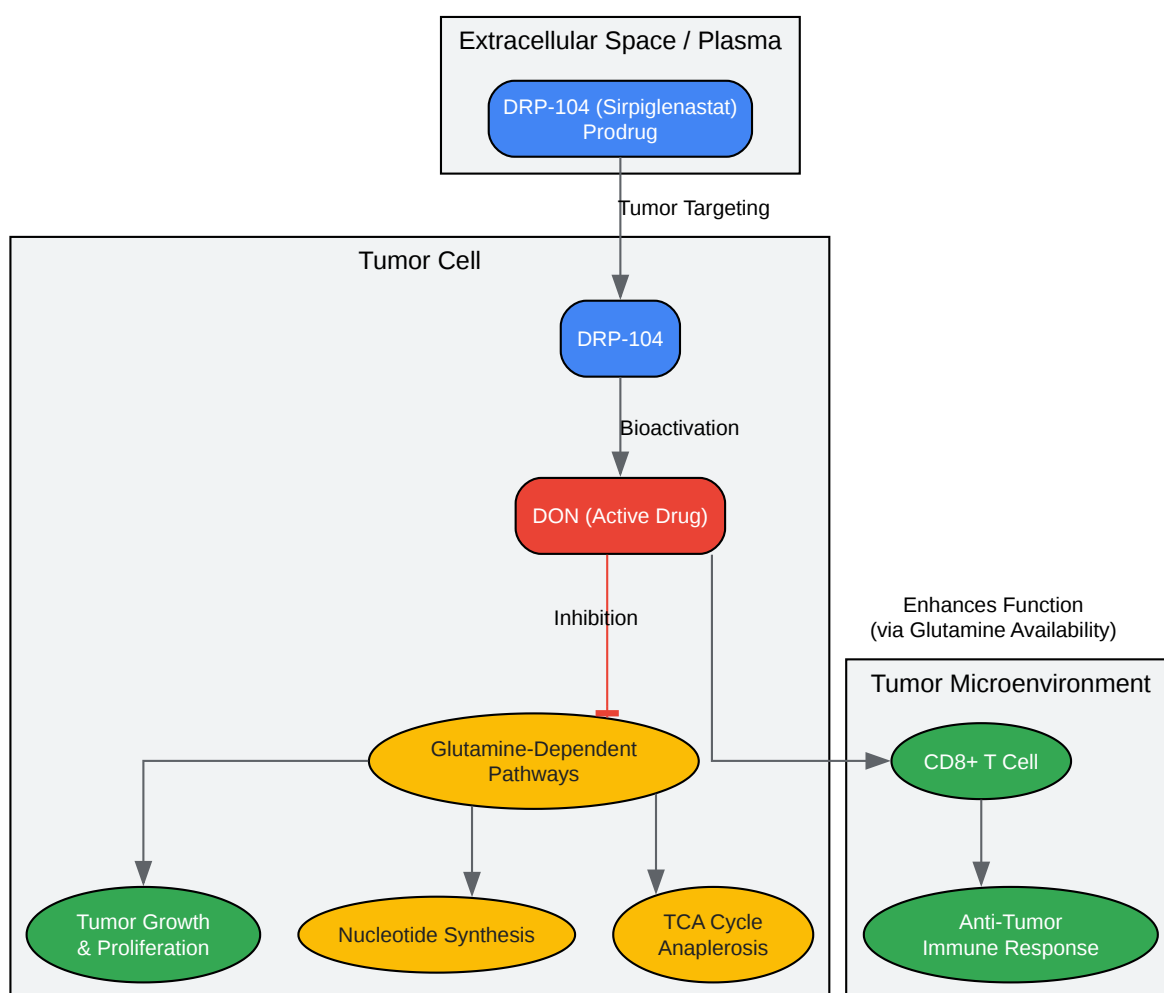
Audience: Researchers, scientists, and drug development professionals.

Introduction

Sirpiglenastat (DRP-104) is a first-in-class prodrug of the broad-acting glutamine antagonist 6-diazo-5-oxo-L-norleucine (DON).^{[1][2]} It is designed to be preferentially activated within the tumor microenvironment, delivering the active metabolite DON to cancer cells while minimizing systemic toxicity.^[1] By inhibiting multiple enzymes involved in glutamine metabolism, DRP-104 disrupts tumor cell anabolism and key metabolic pathways essential for rapid proliferation.^{[2][3]} Furthermore, DRP-104 has been shown to modulate the tumor immune microenvironment, enhancing anti-tumor immune responses.^{[4][5]}

Mechanism of Action

DRP-104 is bioactivated to DON within the tumor, where DON acts as a glutamine antagonist. [6] Glutamine is a critical nutrient for cancer cells, contributing to energy production, nucleotide and amino acid synthesis, and redox balance. By blocking glutamine utilization, DON induces metabolic stress and inhibits tumor growth.[5][7] Additionally, the inhibition of glutamine metabolism can reverse the immunosuppressive environment within the tumor, promoting the activity of cytotoxic T cells.[5]



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Mechanism of action of DRP-104 (Sirpiglenastat).

Quantitative Data Summary

Compound	Indication	Route of Administration	Dosage	Clinical Phase	Reference
DRP-104	Advanced Solid Tumors	Subcutaneous, Intravenous	145 mg (s.c. twice weekly in combo)	Phase 1/2	[8] [9]
DRP-104	KEAP1 mutant lung cancer	Subcutaneous	0.5 mg/kg (in mice)	Preclinical	[4] [5]

Experimental Protocols

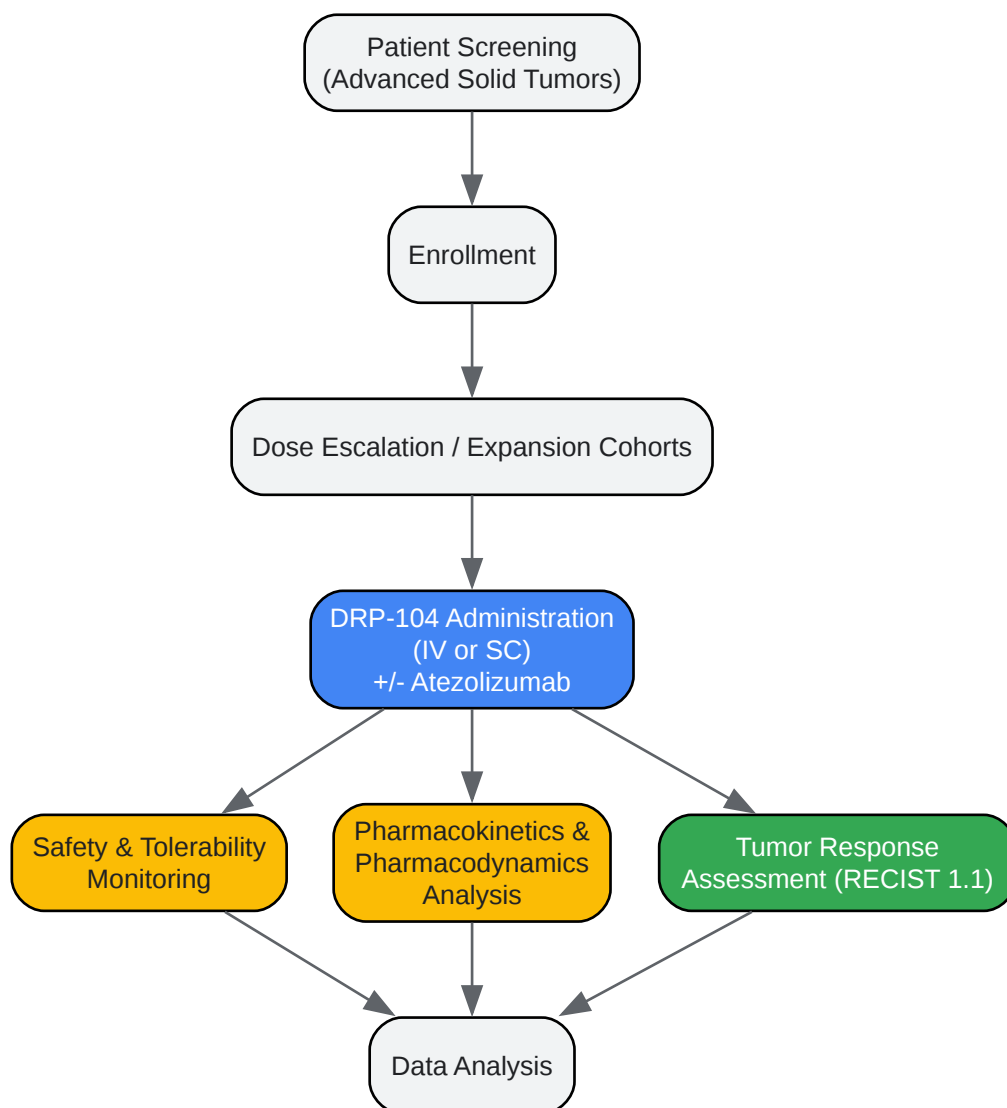
4.1. In Vivo Antitumor Efficacy Studies in Mouse Models

- Animal Model: CT26 tumor-bearing mice.
- Treatment: DRP-104 administered subcutaneously at a dose of 0.5 mg/kg once daily for 5 days.[\[4\]](#)
- Endpoint: Tumor growth inhibition and median survival.
- Results: Treatment resulted in a 90% inhibition of tumor growth by day 12, with a median survival of 36 days.[\[4\]](#)

4.2. Clinical Trial Protocol for Advanced Solid Tumors

- Study Design: A Phase 1/2, first-in-human study to evaluate the safety, tolerability, pharmacokinetics, and preliminary anti-tumor activity of DRP-104 as a single agent and in combination with atezolizumab.[\[9\]](#)
- Patient Population: Adult patients with advanced solid tumors.[\[9\]](#)

- Administration: DRP-104 administered via intravenous infusion or subcutaneous injection.[9]
- Primary Endpoints: Safety and tolerability.
- Secondary Endpoints: Objective response rate, progression-free survival, and overall survival.



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Workflow for a Phase 1/2 clinical trial of DRP-104.

Other "104" Compounds of Interest

RPH-104 (Goflikicept)

- Description: A heterodimeric fusion protein that acts as an interleukin-1 (IL-1) antagonist.[10][11]
- Mechanism of Action: Selectively binds and inactivates both circulating IL-1 β and IL-1 α , thereby reducing inflammation.[10]
- Indication: Investigated for the treatment of ST-segment elevation myocardial infarction (STEMI) and other inflammatory diseases.[11][12][13][14]
- Dosage and Administration: Single subcutaneous administration of 80 mg or 160 mg has been studied in clinical trials.[14]

PR-104

- Description: A hypoxia-activated pre-prodrug of a DNA cross-linking agent.[15][16]
- Mechanism of Action: PR-104 is converted to its active form, PR-104A, which is then reduced under hypoxic conditions to form DNA cross-linking species, leading to cell death in hypoxic tumor cells.[16][17]
- Indication: Investigated for the treatment of advanced solid tumors.[15]

SRT2104

- Description: A selective small molecule activator of Sirtuin 1 (SIRT1).[18][19][20]
- Mechanism of Action: Allosterically activates SIRT1, a deacetylase involved in cellular metabolism, stress response, and longevity.[19][21][22]
- Indication: Investigated for a wide range of conditions including metabolic diseases, neurodegenerative disorders, and inflammatory conditions.[23][24][25][26]
- Dosage and Administration: Oral administration of doses ranging from 100 mg/kg in mice to various oral doses in human clinical trials has been studied.[18][26]

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